

Technical Guide: 1,3-Bis(4-iodophenyl)thiourea (CAS 2059-77-0)

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Compound of Interest

Compound Name: 1,3-Bis(4-iodophenyl)thiourea

CAS No.: 2059-77-0

Cat. No.: B11998749

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Executive Summary

1,3-Bis(4-iodophenyl)thiourea is a symmetric diarylthiourea derivative distinguished by its dual hydrogen-bonding (H-bond) and halogen-bonding (XB) capabilities. While thioureas are classically utilized as organocatalysts and anion receptors via their N–H moieties, the para-iodine substitution in this compound introduces a strong sigma-hole (

-hole), enabling directional non-covalent interactions with Lewis bases. This guide details its identification, synthesis, and application in supramolecular chemistry and drug development.

Chemical Identity & Properties

Property	Specification
CAS Number	2059-77-0
IUPAC Name	1,3-Bis(4-iodophenyl)thiourea
Synonyms	N,N'-Di(4-iodophenyl)thiourea; 1,3-Di(4-iodophenyl)thiourea
Molecular Formula	C
	H
	I
	N
	S
Molecular Weight	480.11 g/mol
Appearance	White to off-white crystalline solid
Solubility	Soluble in DMSO, DMF, warm Ethanol; Insoluble in Water
Melting Point	>180°C (Typical for para-halo analogs; decomposes upon melting)
SMILES	<chem>Ic1ccc(NC(=S)Nc2ccc(I)cc2)cc1</chem>

Synthesis Protocol

Methodology: Condensation of 4-iodoaniline with Carbon Disulfide (CS

). Rationale: This route is preferred over the thiophosgene method due to lower toxicity and the avoidance of corrosive byproducts. The use of a base (typically triethylamine or pyridine) facilitates the formation of the dithiocarbamate intermediate, which then eliminates H

S to form the isothiocyanate in situ, reacting with a second equivalent of aniline.

Step-by-Step Workflow

- Reagent Preparation:

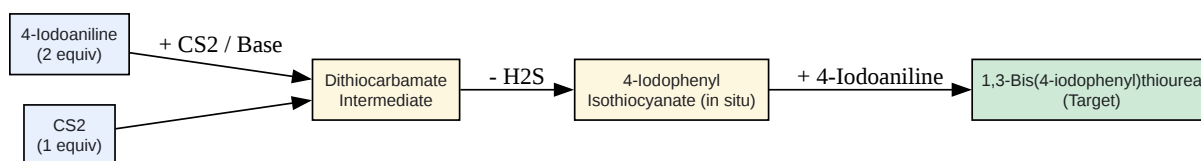
- Dissolve 4-iodoaniline (20 mmol, 4.38 g) in Ethanol (50 mL) or Pyridine (20 mL) depending on solubility preference.
- Safety Note: CS

is highly flammable and toxic (neurotoxin). All operations must be performed in a fume hood.
- Reaction Initiation:
 - Add Carbon Disulfide (CS

) (15 mmol, excess) dropwise to the stirring amine solution.
 - Add Triethylamine (TEA) (20 mmol) if using ethanol as solvent to act as a proton scavenger.
- Reflux:
 - Heat the mixture to reflux (approx. 80°C) for 6–12 hours.
 - Monitoring: Track consumption of 4-iodoaniline via TLC (Hexane:Ethyl Acetate 7:3). The product will appear as a less polar spot compared to the starting amine.
- Isolation:
 - Cool the reaction mixture to room temperature.
 - Pour the mixture into ice-cold water (200 mL) with vigorous stirring. The thiourea will precipitate as a solid.
 - Acidification (Optional): If pyridine was used, acidify slightly with 1M HCl to remove residual pyridine.
- Purification:
 - Filter the precipitate and wash with cold water followed by cold ethanol.

- Recrystallization: Dissolve the crude solid in boiling ethanol or an ethanol/DMF mixture. Allow to cool slowly to generate high-quality crystals suitable for X-ray diffraction.

Reaction Pathway Diagram



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Caption: One-pot synthesis via dithiocarbamate intermediate, avoiding isolation of toxic isothiocyanates.

Mechanism of Action: Dual Binding Modes

This compound is a "privileged scaffold" in supramolecular chemistry because it operates through two distinct but cooperative mechanisms.

A. Hydrogen Bonding (Anion Recognition)

The two N–H protons are acidic (pK_a ~21 in DMSO) and oriented in a syn-syn conformation upon anion binding. This creates a "pincer" effect, chelating anions like chloride (Cl

), acetate (OAc

), or phosphate (H

PO

).

- Mechanism:

electrostatic interaction.

B. Halogen Bonding (Crystal Engineering)

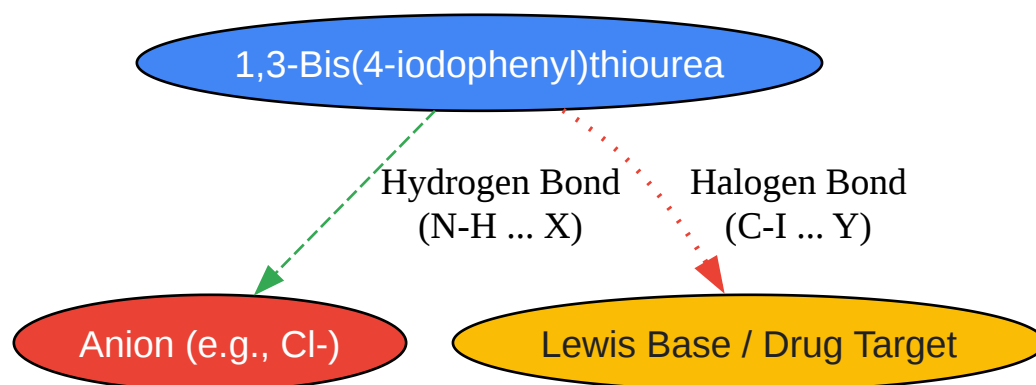
The iodine atoms at the para position exhibit a region of positive electrostatic potential (the -hole) on the extension of the C–I bond. This allows the molecule to act as a Lewis acid, binding to Lewis bases (N, O, S) or anions.

- Mechanism:

(where Y is a nucleophile).

- Significance: Halogen bonds are more directional than hydrogen bonds, allowing for precise engineering of crystal lattices in drug formulation (co-crystals).

Supramolecular Interaction Diagram



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Caption: Dual binding capability showing H-bonding (green dashed) and Halogen bonding (red dotted).

Applications in Drug Development[3]

Bioisostere & Intermediate

The thiourea moiety mimics the peptide bond but is resistant to proteases. The iodine substituents serve as reactive handles for Suzuki-Miyaura or Sonogashira cross-coupling reactions, allowing researchers to rapidly diversify the scaffold into complex libraries of potential anticancer agents (e.g., VEGFR-2 inhibitors).

Anion Transporters

Research suggests that lipophilic diarylthioureas can facilitate the transport of chloride ions across cell membranes. This "anionophore" activity is being investigated for inducing apoptosis in cancer cells by disrupting ion homeostasis.

Co-Crystal Formers

In pharmaceutical formulation, the compound is used to form co-crystals with active pharmaceutical ingredients (APIs). The iodine-driven halogen bonds can alter the solubility and stability profiles of the target drug without changing its covalent structure.

Safety & Handling (MSDS Highlights)

- Signal Word: Warning
- Hazard Statements:
 - H302: Harmful if swallowed (Thiourea structural alert).
 - H315/H319: Causes skin and serious eye irritation.
 - H373: May cause damage to the thyroid through prolonged exposure (Goitrogenic).
- Storage: Store at 2-8°C under inert atmosphere (Argon/Nitrogen). Light sensitive (Iodine-carbon bond can photolyze).

References

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